

# Technical Guide: Barium Chlorate - Chemical Formula and Molar Mass

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## Compound of Interest

Compound Name: Barium chlorate

Cat. No.: B3432372

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This document provides a detailed overview of the chemical formula and precise molar mass of **barium chlorate**, intended for researchers, scientists, and professionals in drug development.

## Barium Chlorate: An Overview

**Barium chlorate** is an inorganic compound composed of a barium cation and two chlorate anions. It is the barium salt of chloric acid.[1][2] In its anhydrous form, it presents as a white crystalline solid.[1][3] This compound is a strong oxidizing agent and is notably used in pyrotechnics to generate a vibrant green color.[1] Due to the presence of soluble barium, it is toxic and requires careful handling.[1]

## Chemical Formula

The chemical formula for **barium chlorate** is determined by the ionic charges of its constituent ions. The barium ion has a charge of +2 ( $\text{Ba}^{2+}$ ), while the chlorate polyatomic ion (composed of one chlorine atom and three oxygen atoms) has a charge of -1 ( $\text{ClO}_3^-$ ). To achieve a neutral compound, two chlorate ions are required to balance the charge of a single barium ion.[4]

Therefore, the chemical formula for anhydrous **barium chlorate** is:



**Barium chlorate** can also exist as a monohydrate, with the chemical formula  $\text{Ba}(\text{ClO}_3)_2 \cdot \text{H}_2\text{O}$ . [1] This guide focuses on the anhydrous form.

## Precise Molar Mass Calculation

The molar mass of a compound is the sum of the atomic masses of its constituent atoms. To calculate the precise molar mass of  $\text{Ba}(\text{ClO}_3)_2$ , the standard atomic weights of Barium (Ba), Chlorine (Cl), and Oxygen (O) are used.

The calculation is performed as follows:

- Molar Mass of  $\text{Ba}(\text{ClO}_3)_2 = (\text{Atomic Mass of Ba}) + 2 \times [(\text{Atomic Mass of Cl}) + 3 \times (\text{Atomic Mass of O})]$

Using the precise atomic masses for each element:

- Molar Mass =  $137.327 \text{ g/mol} + 2 \times [35.453 \text{ g/mol} + 3 \times (15.999 \text{ g/mol})]$
- Molar Mass =  $137.327 \text{ g/mol} + 2 \times [35.453 \text{ g/mol} + 47.997 \text{ g/mol}]$
- Molar Mass =  $137.327 \text{ g/mol} + 2 \times [83.450 \text{ g/mol}]$
- Molar Mass =  $137.327 \text{ g/mol} + 166.900 \text{ g/mol}$
- Molar Mass =  $304.227 \text{ g/mol}$

This value aligns with published molar masses for **barium chlorate**, which are often cited as  $304.23 \text{ g/mol}$ .<sup>[5][6]</sup>

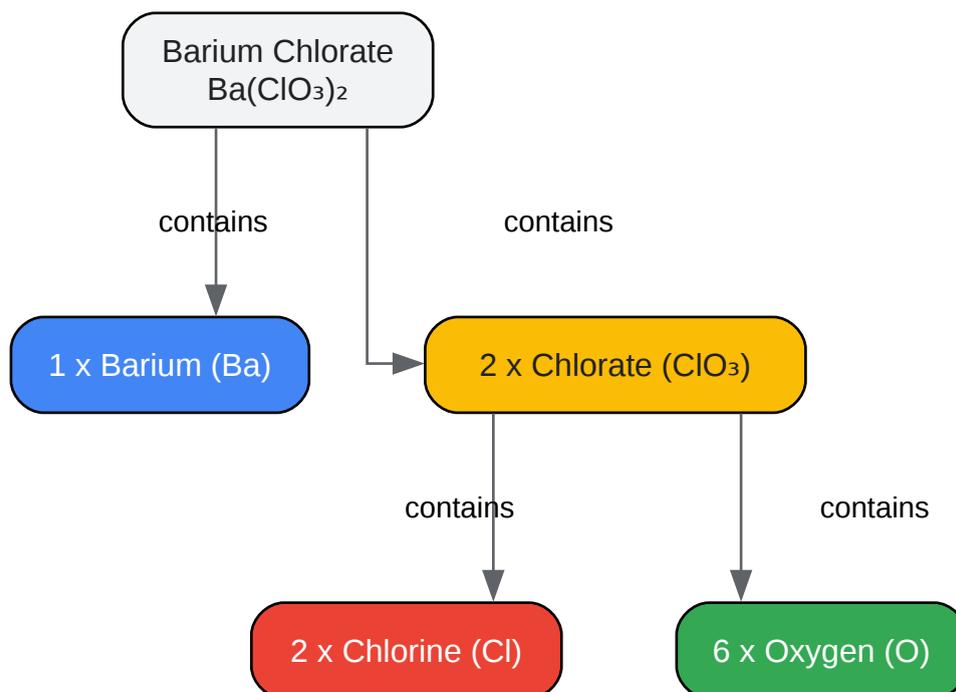
## Data Presentation: Atomic and Molar Mass

The quantitative data used for the molar mass calculation is summarized in the table below for clarity and easy reference.

Element (Symbol)	Quantity in Formula	Precise Atomic Mass ( g/mol )	Total Mass in Compound ( g/mol )
Barium (Ba)	1	137.327[7][8][9][10][11]	137.327
Chlorine (Cl)	2	35.453[12]	70.906
Oxygen (O)	6	15.999[13][14][15]	95.994
**Total (Ba(ClO <sub>3</sub> ) <sub>2</sub> ) **	-	-	304.227

## Visualization of Molecular Composition

The following diagram illustrates the logical relationship and elemental composition of one molecule of **barium chlorate**.



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